

Personal protective equipment for handling Trimethyl(phenylethynyl)tin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethyl(phenylethynyl)tin

Cat. No.: B072856

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Essential Safety and Handling Guide for Trimethyl(phenylethynyl)tin

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **Trimethyl(phenylethynyl)tin** (CAS Number: 1199-95-7). Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Hazard Identification and Quantitative Data

Trimethyl(phenylethynyl)tin is a highly toxic organotin compound. It is fatal if swallowed, inhaled, or in contact with skin, and is very toxic to aquatic life with long-lasting effects.^{[1][2][3]} The following table summarizes key quantitative safety data.

Parameter	Value	Reference
Signal Word	Danger	[1]
GHS Hazard Codes	H300, H310, H330, H410	[2]
Hazard Class	Acute Toxicity 1 (Dermal), Acute Toxicity 2 (Inhalation), Acute Toxicity 2 (Oral), Aquatic Acute 1, Aquatic Chronic 1	
ACGIH TLV (TWA)	0.1 mg(Sn)/m ³ (skin)	[4]
ACGIH TLV (STEL)	0.2 mg(Sn)/m ³ (skin)	[4]
OSHA PEL (TWA)	0.1 mg(Sn)/m ³	[4]
UN Number	3146	[5]

Personal Protective Equipment (PPE)

All personnel handling **Trimethyl(phenylethynyl)tin** must use the following personal protective equipment.

- Respiratory Protection: A full-face respirator with appropriate cartridges (e.g., type P2) or a self-contained breathing apparatus (SCBA) is mandatory.[4] Work should be conducted in a chemical fume hood.[3]
- Eye and Face Protection: Wear tightly fitting safety goggles and a face shield.[6]
- Hand Protection: Use impervious chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and changed frequently.[4][6]
- Protective Clothing: Wear fire/flammable resistant and impervious clothing, such as a lab coat, and protective boots if necessary.[4][6][7]

Operational Plan for Safe Handling

Follow these step-by-step procedures for the safe handling of **Trimethyl(phenylethynyl)tin**.

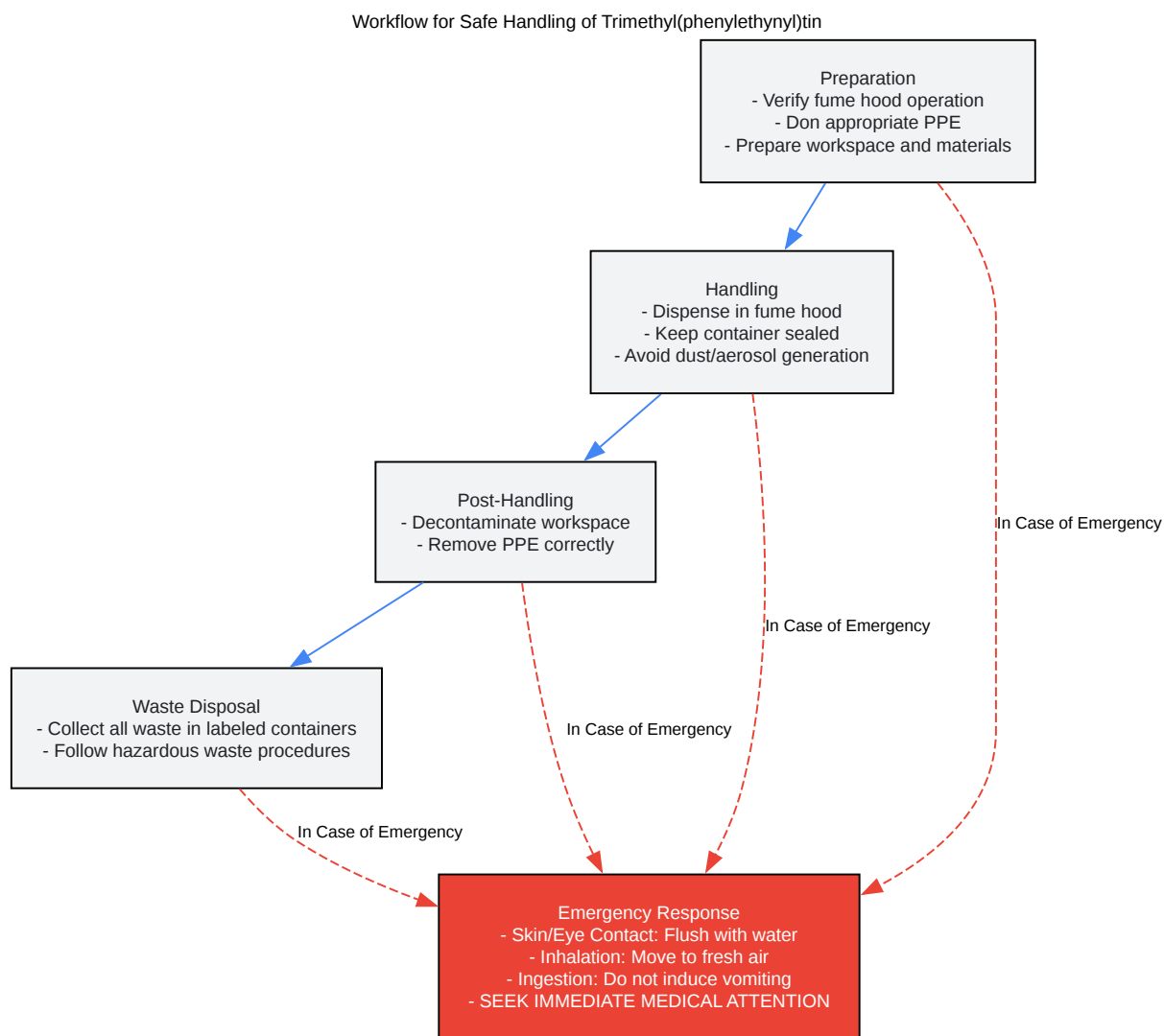
- Preparation:
 - Ensure a safety shower and eye wash station are readily accessible.[\[4\]](#)
 - Work exclusively in a well-ventilated area, preferably within a certified chemical fume hood.[\[3\]](#)[\[7\]](#)
 - Assemble all necessary equipment and reagents before handling the compound.
 - Decontaminate the work area before and after use.
- Handling:
 - Avoid all personal contact, including inhalation of vapors or dust.[\[7\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[7\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[7\]](#)
 - Avoid the formation of dust and aerosols.[\[6\]](#)
 - Use non-sparking tools to prevent ignition sources.[\[6\]](#)
- Emergency Procedures:
 - In case of skin contact: Immediately remove all contaminated clothing and wash the affected area with plenty of soap and water. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)
 - In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)
 - If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)
 - If swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[1\]](#)

Disposal Plan

All waste containing **Trimethyl(phenylethynyl)tin** must be treated as hazardous waste and disposed of according to local, state, and federal regulations.[\[7\]](#)[\[8\]](#)

- Waste Collection:
 - Collect all waste material (including contaminated PPE, absorbent materials, and empty containers) in a suitable, labeled, and closed container.[\[7\]](#)
- Container Management:
 - Empty containers should be triple-rinsed (or equivalent) and the rinsate collected as hazardous waste.
 - Puncture empty containers to prevent reuse.[\[7\]](#)
- Disposal Method:
 - Dispose of the chemical waste through a licensed chemical destruction facility or by controlled incineration with flue gas scrubbing.[\[6\]](#)
 - Do not discharge to sewer systems or release into the environment.[\[6\]](#)

Workflow for Safe Handling of Trimethyl(phenylethynyl)tin



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Caption: This diagram outlines the critical steps for the safe handling of **Trimethyl(phenylethynyl)tin**.

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